

# AC1903: A Comprehensive Technical Guide to its Therapeutic Potential

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## Compound of Interest

Compound Name: AC1903

Cat. No.: B1664771

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## Abstract

**AC1903** is a small molecule inhibitor of the Transient Receptor Potential Canonical 5 (TRPC5) channel, a non-selective cation channel implicated in the pathogenesis of progressive kidney diseases. This technical guide provides an in-depth analysis of the therapeutic potential of **AC1903**, focusing on its mechanism of action, preclinical efficacy in animal models of focal segmental glomerulosclerosis (FSGS), and its protective effects on podocytes, the specialized cells of the kidney glomerulus. This document synthesizes key quantitative data, details experimental methodologies from pivotal studies, and presents visual representations of signaling pathways and experimental workflows to facilitate a comprehensive understanding of **AC1903** for research and drug development purposes.

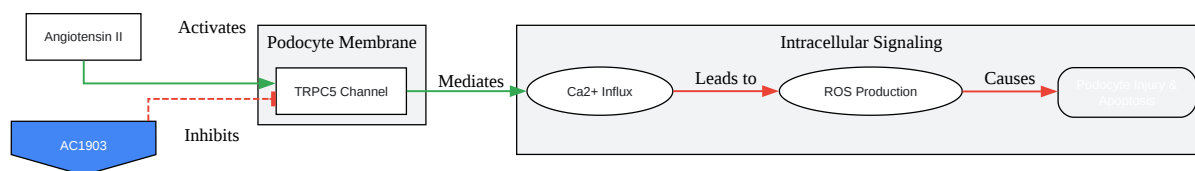
## Introduction

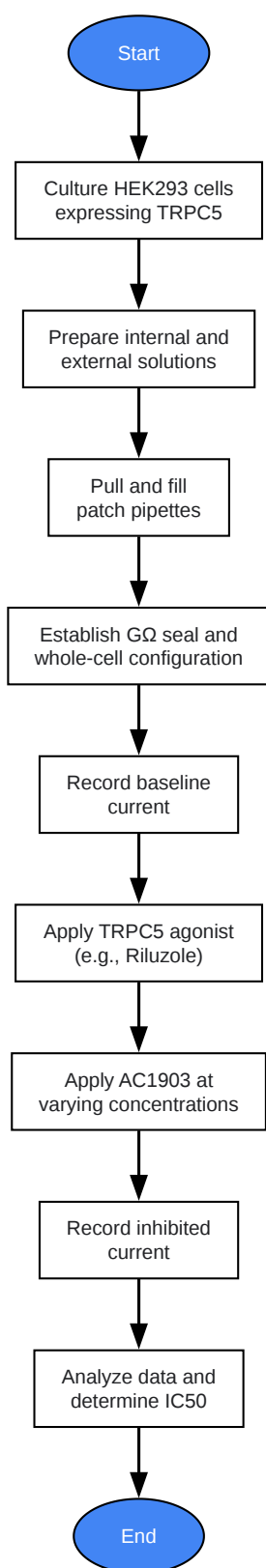
Chronic kidney disease (CKD) is a growing global health concern, with focal segmental glomerulosclerosis (FSGS) being a significant cause of nephrotic syndrome and progression to end-stage renal disease. The pathogenesis of FSGS is complex, with podocyte injury and loss being a central feature. The TRPC5 channel, a calcium-permeable ion channel expressed in podocytes, has emerged as a key mediator of podocyte cytoskeletal disruption and apoptosis. **AC1903** has been identified as a selective inhibitor of TRPC5, offering a promising therapeutic strategy to protect podocytes and ameliorate proteinuric kidney disease.<sup>[1][2]</sup>

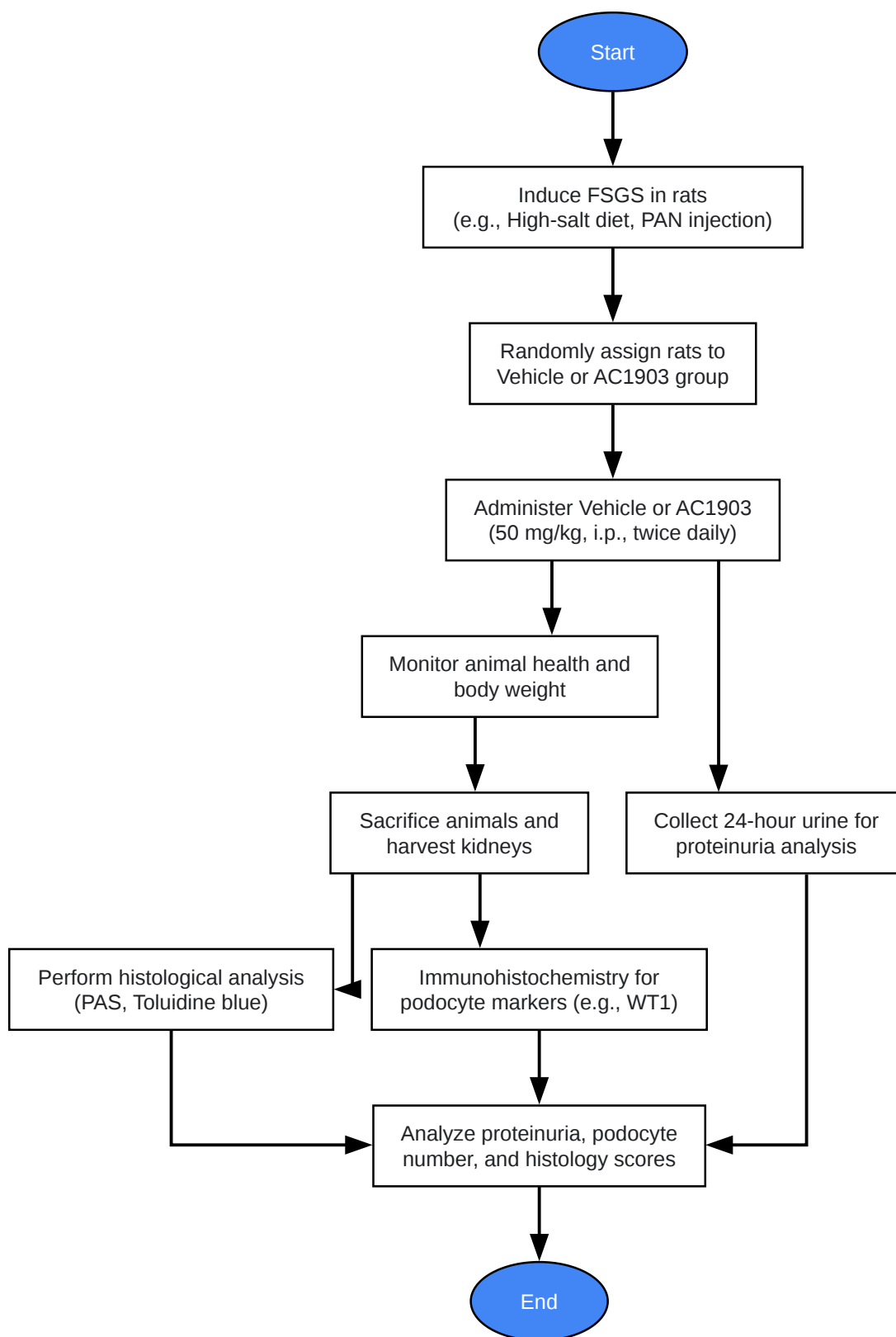
## Mechanism of Action

**AC1903** is a selective blocker of the TRPC5 ion channel. Its inhibitory activity has been characterized through electrophysiological studies, demonstrating a dose-dependent blockade of TRPC5-mediated currents. While initially reported to be selective for TRPC5 over other TRPC channels like TRPC4 and TRPC6, further studies have indicated a broader inhibitory profile against multiple TRPC channels. The primary therapeutic hypothesis for **AC1903** revolves around its ability to inhibit aberrant TRPC5 activity in podocytes, thereby preventing the downstream signaling cascades that lead to cellular injury and death.

## Signaling Pathway of AC1903 in Podocyte Protection







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## References

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- 2. Discovery of a Potent and Selective TRPC5 Inhibitor, Efficacious in a Focal Segmental Glomerulosclerosis Model - PMC [pmc.ncbi.nlm.nih.gov]
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